

# A Technical Guide to O-Benzyl-L-threonine (H-Thr(Bzl)-OH)

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## Compound of Interest

Compound Name: *H-Thr(Bzl)-OH*

Cat. No.: B554736

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For Researchers, Scientists, and Drug Development Professionals

O-Benzyl-L-threonine, denoted as **H-Thr(Bzl)-OH**, is a pivotal protected amino acid derivative extensively utilized in synthetic organic chemistry and pharmaceutical sciences. Its unique structural features make it an invaluable building block in the solid-phase synthesis of peptides and a versatile precursor in the development of novel therapeutic agents. This technical guide provides an in-depth overview of its chemical properties, applications, and relevant experimental workflows.

## Core Physicochemical Properties

The fundamental properties of **H-Thr(Bzl)-OH** are summarized below, providing essential data for its handling, characterization, and application in experimental settings.

Property	Value	References
CAS Number	4378-10-3	[1][2]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>3</sub>	[1]
Molecular Weight	209.24 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
Purity	≥ 98% (HPLC)	[1]
Melting Point	197 °C (decomposes)	[3]
Storage Temperature	2-8°C, Keep in a dark place, Sealed in dry	[3]

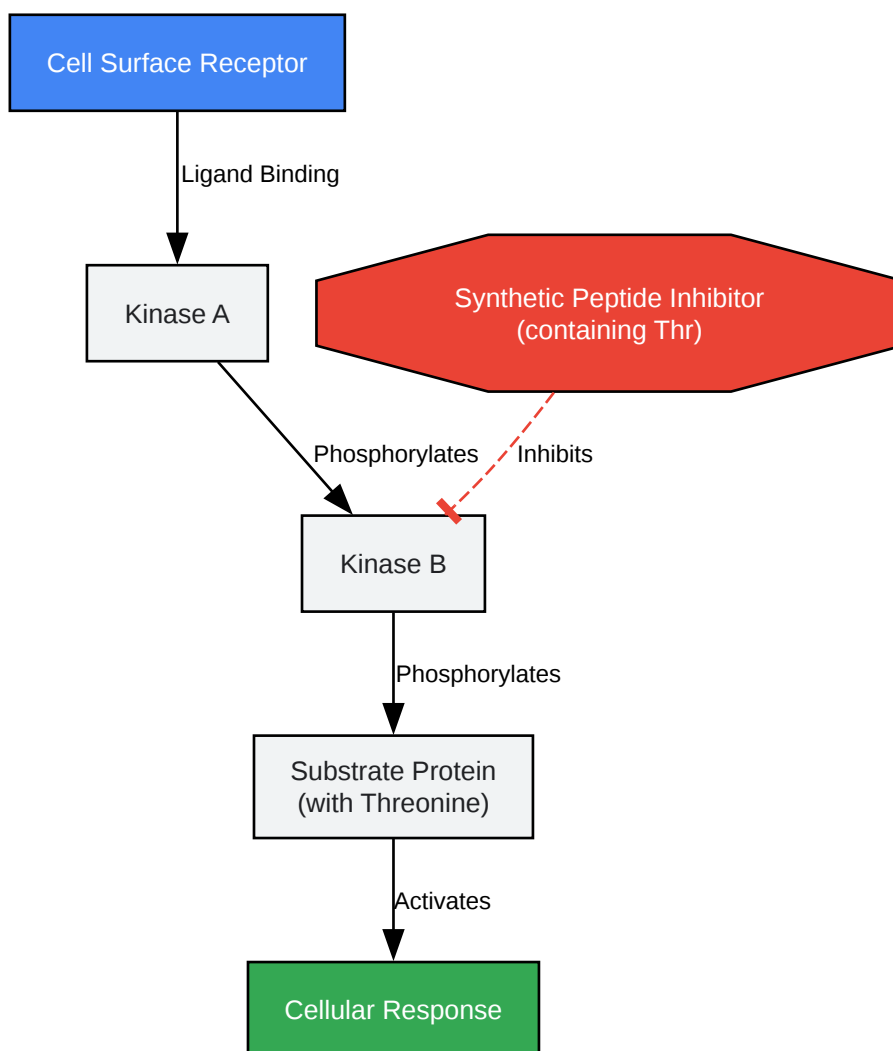
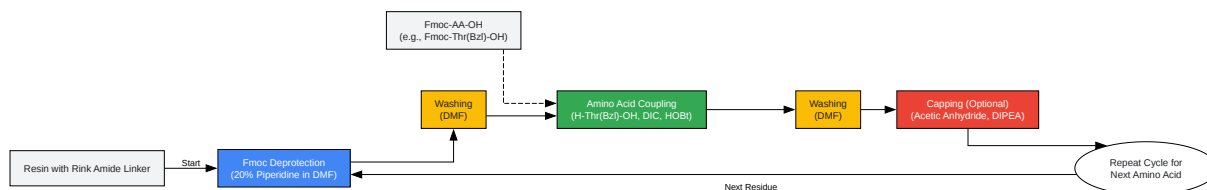
## Applications in Research and Development

**H-Thr(Bzl)-OH** serves as a critical component in various advanced scientific endeavors:

- **Peptide Synthesis:** It is a fundamental building block for the incorporation of threonine residues in peptide chains during solid-phase peptide synthesis (SPPS). The benzyl group provides a stable protection for the hydroxyl side chain of threonine, preventing unwanted side reactions during the coupling process. This protecting group can be readily removed under specific conditions, typically through hydrogenolysis, after the peptide sequence is fully assembled.
- **Drug Development:** The structural motif of O-benzyl-L-threonine is incorporated into various complex molecules being investigated for therapeutic applications. Its chirality and functional groups make it a valuable starting material for the synthesis of small molecule drugs and peptidomimetics.
- **Chiral Synthesis:** As a chiral molecule, **H-Thr(Bzl)-OH** is employed as a chiral auxiliary or a starting material in the asymmetric synthesis of other complex organic molecules, where stereochemical control is crucial.

## Experimental Workflow: Incorporation of H-Thr(Bzl)-OH in Solid-Phase Peptide Synthesis

The following diagram illustrates a generalized workflow for the incorporation of an amino acid, such as **H-Thr(Bzl)-OH**, into a growing peptide chain during solid-phase peptide synthesis using Fmoc chemistry.



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